

Application Note: Preparation of SB-743921 Stock Solutions in DMSO

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Compound of Interest

Compound Name: SB-743921 free base

Cat. No.: B1680848

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SB-743921 is a potent and selective inhibitor of the kinesin spindle protein (KSP), also known as Eg5^[1]. KSP is a motor protein essential for the formation of a bipolar mitotic spindle during cell division. Inhibition of KSP leads to mitotic arrest and subsequent apoptosis in proliferating cells, making it a target for cancer therapy^{[2][3]}. This document provides a detailed protocol for the preparation of stock solutions of SB-743921 in dimethyl sulfoxide (DMSO), a common solvent for such compounds in research settings.

Chemical Properties and Solubility

SB-743921 hydrochloride is a crystalline solid with a molecular weight of 553.52 g/mol ^{[1][2][4]}. It is highly soluble in DMSO, with reported solubilities ranging from 50 mg/mL to over 100 mg/mL^{[4][5][6]}. It is crucial to use anhydrous (moisture-free) DMSO, as the presence of water can affect the solubility and stability of the compound^{[1][6]}.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	553.52 g/mol	[1] [2] [5]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥ 50 mg/mL (≥ 90.3 mM)	[4] [5]
Recommended Powder Storage	-20°C for up to 3 years	[5]
Recommended Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month	[1] [5]

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of SB-743921 in DMSO.

Materials:

- SB-743921 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

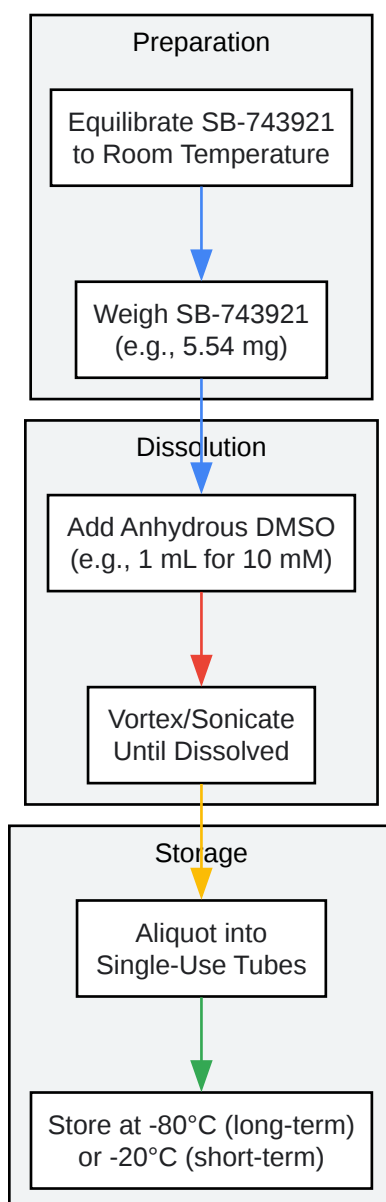
Procedure:

- Pre-weighing Preparation: Allow the SB-743921 hydrochloride powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing the Compound: Carefully weigh out the desired amount of SB-743921 hydrochloride using a calibrated analytical balance. For example, to prepare 1 mL of a 10

mM stock solution, weigh out 5.54 mg of the compound (Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 553.52 \text{ g/mol} * 1000 \text{ mg/g} = 5.5352 \text{ mg/mL}$).

- **Dissolution:** Add the weighed SB-743921 hydrochloride to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO. For a 10 mM solution, if you weighed 5.54 mg, add 1 mL of DMSO.
- **Mixing:** Close the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary[5]. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[1]. Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month)[1][5].

Experimental Workflow



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Caption: Workflow for preparing SB-743921 stock solution in DMSO.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling chemical compounds.
- Handle SB-743921 in a well-ventilated area or a chemical fume hood.

- Refer to the Safety Data Sheet (SDS) for detailed safety information.

Application in Cell-Based Assays

When preparing working solutions for cell-based assays, the DMSO concentration should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity. One study noted that for in vivo experiments in normal mice, the DMSO concentration should be below 10%, and for mice with weaker tolerance, it should be kept below 2%^[5]. It is always recommended to include a vehicle control (DMSO alone) in your experiments to account for any effects of the solvent. For instance, in studies with HeLa cells, a final concentration of 1 μ M SB-743921 was used, which would be prepared by diluting the stock solution in the cell culture medium^[6]. Another study on breast cancer cell lines used concentrations ranging from 1 to 5 nmol/l^[7].

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- To cite this document: BenchChem. [Application Note: Preparation of SB-743921 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680848#preparing-sb-743921-stock-solutions-in-dmsol]

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